

Application Notes and Protocols for the Laboratory Use of KI696

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Compound of Interest

Compound Name: KI696

Cat. No.: B15606454

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Introduction

KI696 is a potent and selective small molecule inhibitor of the protein-protein interaction between Kelch-like ECH-associated protein 1 (Keap1) and Nuclear factor erythroid 2-related factor 2 (Nrf2).^{[1][2]} Under basal conditions, Keap1 targets Nrf2 for ubiquitination and subsequent proteasomal degradation, thus keeping intracellular Nrf2 levels low.^{[3][4]} By binding to the Kelch domain of Keap1 with high affinity, **KI696** disrupts this interaction, leading to the stabilization and nuclear accumulation of Nrf2.^[1] In the nucleus, Nrf2 heterodimerizes with small Maf proteins and binds to the Antioxidant Response Element (ARE) in the promoter regions of its target genes.^{[3][5]} This initiates the transcription of a battery of cytoprotective genes involved in antioxidant defense, detoxification, and anti-inflammatory processes.^{[3][4][6]} These application notes provide detailed protocols for utilizing **KI696** in a laboratory setting to study the Keap1-Nrf2 signaling pathway.

Biochemical and Physicochemical Properties

Property	Value	Source
Mechanism of Action	Inhibitor of Keap1-Nrf2 protein-protein interaction	[1][2]
Binding Affinity (Kd)	1.3 nM for Keap1 Kelch domain	[1][7]
CAS Number	1799974-70-1	[1]
Molecular Formula	C ₂₈ H ₃₀ N ₄ O ₆ S	[1]
Molecular Weight	550.6 g/mol	[2]
Solubility	DMSO: 100 mg/mL (181.61 mM)	[2]
Storage	Store at -20°C for up to 1 year, or at -80°C for up to 2 years.	[8]

Quantitative In Vitro and In Vivo Activity

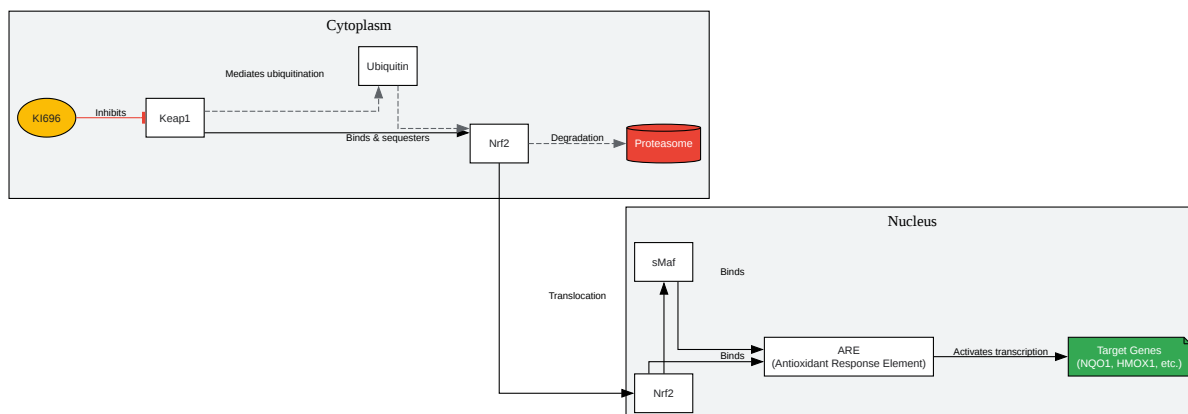
Table 1: In Vitro Efficacy of **KI696** in Human Bronchial Epithelial Cells from COPD Patients[1]

Target Gene	EC ₅₀ (nM)
NQO1	22
GCLM	36
HMOX1	16
TXNRD1	27

Table 2: In Vivo Efficacy of **KI696** in Rats[7][8]

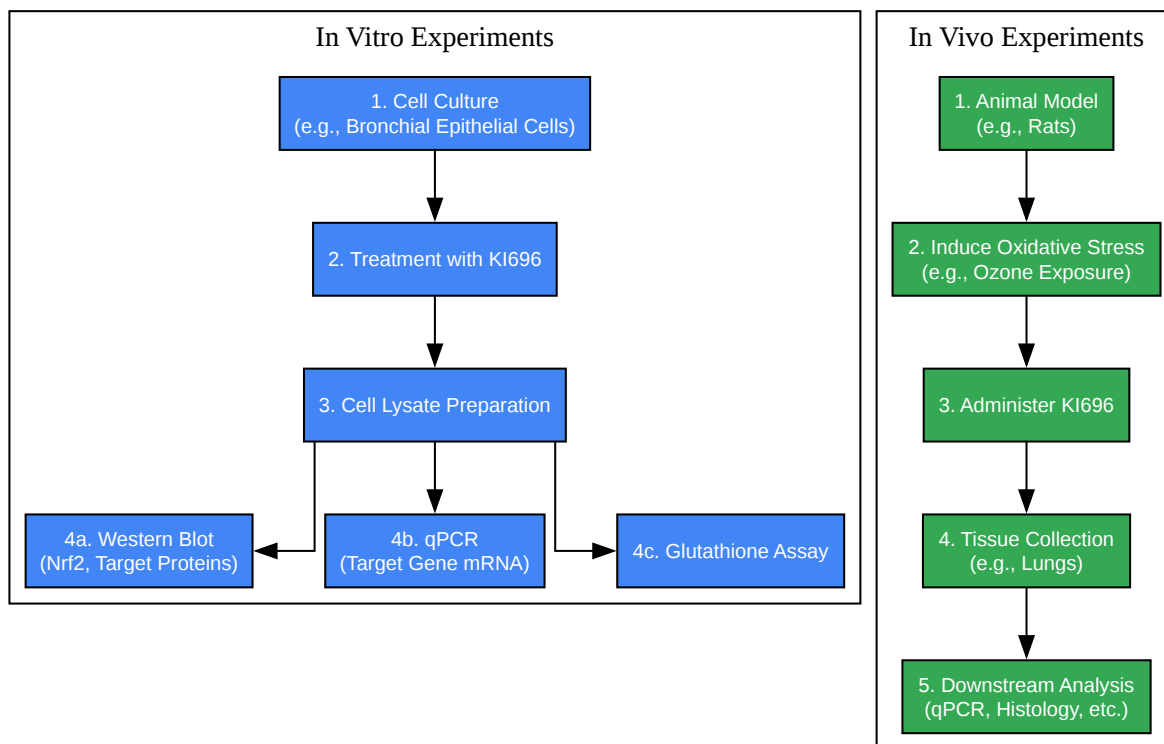
Target Gene	EC ₅₀ (μmol/kg)
Nqo1	44.0
Ho-1	25.7
Txnrd1	42.6
Srxn1	33.8
Gsta3	28.4
Gclc	44.1

Signaling Pathway and Experimental Workflow



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Caption: Mechanism of action of **KI696**.



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